

Application Note: Utilizing JW480 for Cell Migration Assays

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Compound of Interest

Compound Name: JW480

Cat. No.: B560292

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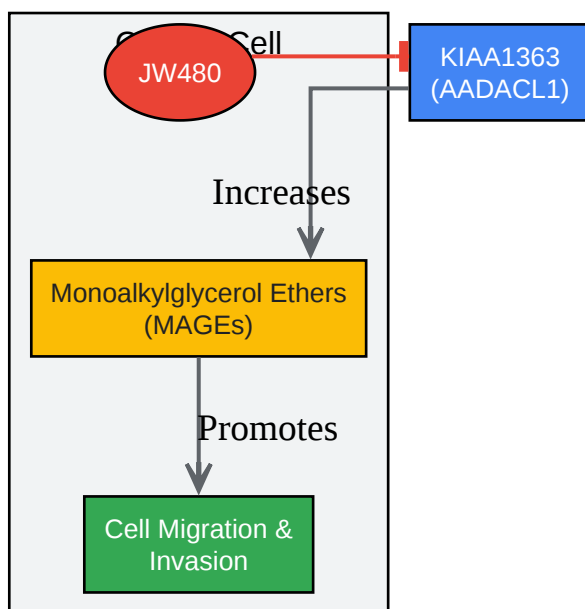
Introduction

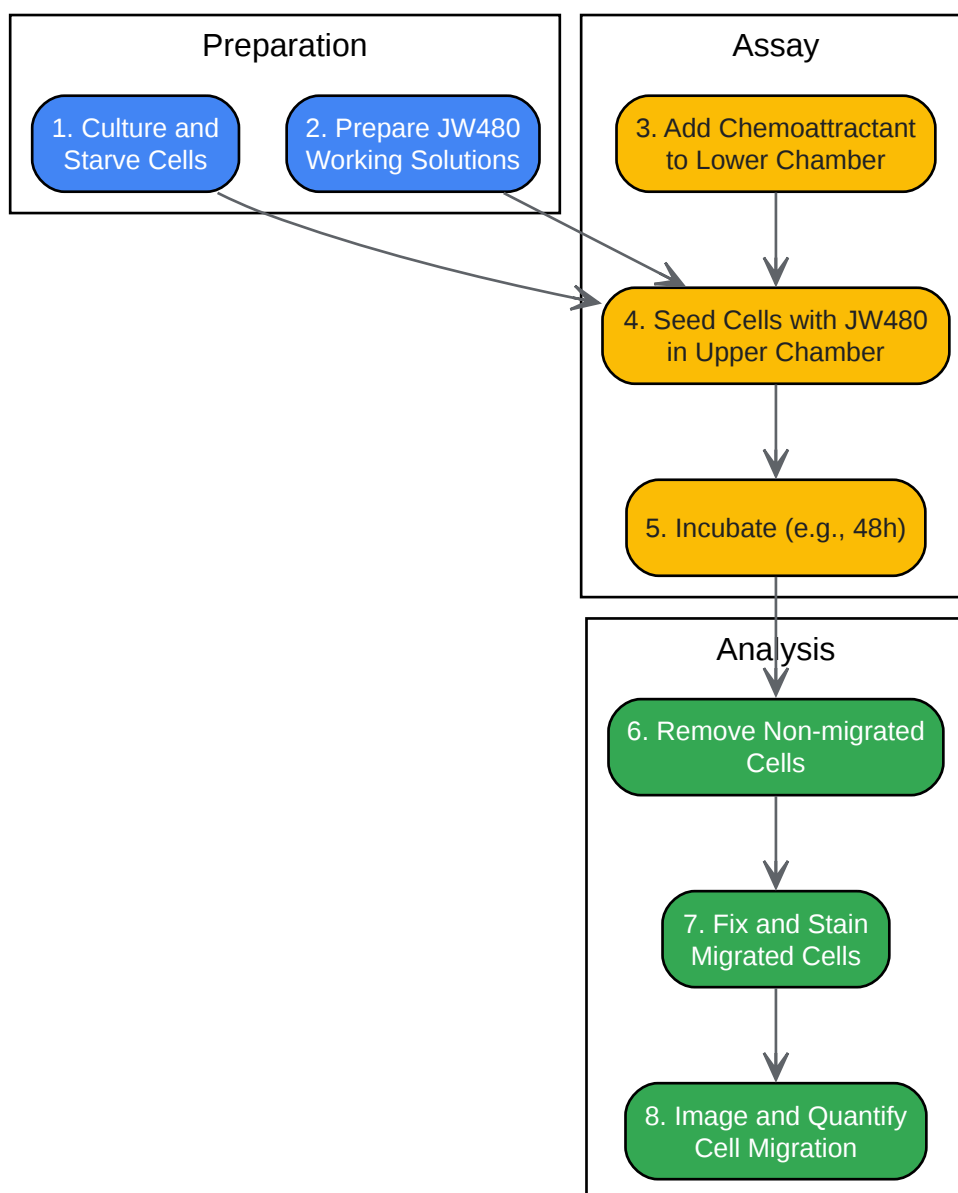
Cell migration is a fundamental biological process implicated in a myriad of physiological and pathological events, including embryonic development, immune response, wound healing, and cancer metastasis.[1] The dysregulation of cell migration is a hallmark of cancer, contributing significantly to tumor invasion and the formation of secondary tumors.[1][2] Consequently, the identification and characterization of small molecules that can modulate cell migration are of paramount interest in cancer research and drug development.

JW480 is a potent and selective inhibitor of the serine hydrolase KIAA1363, also known as arylacetamide deacetylase-like 1 (AADACL1).[3][4][5][6] KIAA1363 is a key enzyme in the metabolic pathway of neutral ether lipids, specifically in the generation of monoalkylglycerol ethers (MAGEs).[3][4] Elevated levels of MAGEs have been associated with aggressive cancer phenotypes.[3][4] By inhibiting KIAA1363, **JW480** reduces the levels of MAGEs, thereby impairing the pro-tumorigenic properties of cancer cells, including their migratory and invasive capabilities.[3][4] This application note provides a detailed protocol for utilizing **JW480** in a cell migration assay, along with data presentation and visualization of the relevant signaling pathway and experimental workflow.

Signaling Pathway of JW480 in Cell Migration

JW480 exerts its inhibitory effect on cell migration by targeting the KIAA1363-MAGE signaling pathway. In aggressive cancer cells, KIAA1363 is often highly expressed, leading to an accumulation of MAGEs. These neutral ether lipids are believed to contribute to the pathogenic characteristics of cancer cells, including their enhanced motility. **JW480** selectively inhibits KIAA1363, leading to a reduction in MAGE levels. This disruption of the KIAA1363-MAGE pathway has been demonstrated to impair cancer cell migration and invasion.[3][4]





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